

Physical and chemical characteristics of N-Ethyldiethanolamine

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Compound of Interest

Compound Name: *N-Ethyldiethanolamine*

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N-Ethyldiethanolamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Ethyldiethanolamine (EDEA) is a tertiary amine with the molecular formula $C_6H_{15}NO_2$. It is a colorless to light yellow, clear liquid that is miscible with water.[1] EDEA serves as a versatile intermediate in various chemical syntheses and has applications as a solvent and in the formulation of detergents.[2] Notably, it is recognized as a metabolite and hydrolysis product of the nitrogen mustard chemical warfare agent, ethyl-bis(2-chloroethyl)amine (HN-1), making its detection a key biomarker for exposure.[2][3][4] This guide provides an in-depth overview of the physical and chemical characteristics of **N-Ethyldiethanolamine**, detailed experimental protocols for the determination of its properties, and a summary of its synthesis and reactivity.

Physical Characteristics

N-Ethyldiethanolamine is a liquid at room temperature with a relatively high boiling point and low melting point. Its miscibility with water is a key physical property.[1][5]

Property	Value	Reference
Molecular Formula	C6H15NO2	
Molecular Weight	133.19 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.014 g/mL at 25 °C	
Boiling Point	246-252 °C	[1]
Melting Point	-50 °C	[1]
Flash Point	124 °C (closed cup)	[1]
Refractive Index	n _{20/D} 1.4665	
Solubility	Miscible with water	[5]

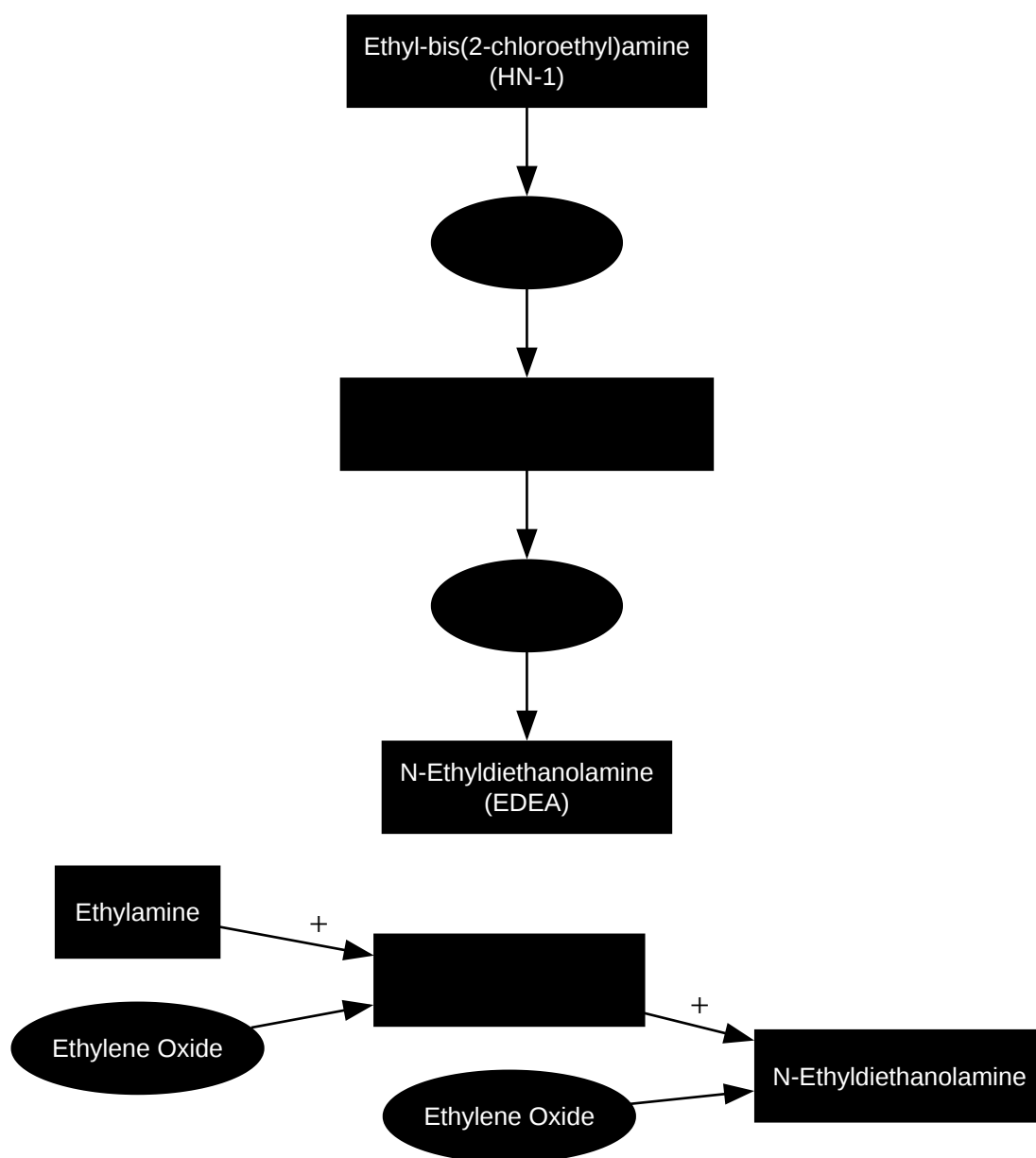
Chemical Characteristics

The chemical nature of **N-Ethyldiethanolamine** is defined by the presence of a nucleophilic tertiary amine nitrogen and two primary hydroxyl groups.[1] This structure dictates its reactivity and chemical properties.

Property	Value	Reference
CAS Number	139-87-7	
pKa	8.74 (estimated)	[5]
Vapor Pressure	2.45 x 10 ⁻³ mm Hg at 25 °C (estimated)	[5]
Stability	Stable under normal ambient and anticipated storage and handling conditions.	[6]
Hazardous Reactions	No known hazardous reactions under normal conditions.	[6]

Reactivity and Chemical Behavior

The reactivity of **N-Ethyldiethanolamine** is centered around its nucleophilic nitrogen atom and its two hydroxyl groups. It can undergo a variety of reactions, including oxidation, substitution, and esterification.[1]





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